

Oxazine 1 CAS number and chemical structure

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Compound of Interest

Compound Name: Oxazine 1

Cat. No.: B1202645

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An In-depth Technical Guide to Oxazine 1

Oxazine 1, also known by its synonym Oxazine 725, is a fluorescent dye belonging to the oxazine class of heterocyclic organic compounds. It is notable for its applications in various scientific research fields, particularly as a near-infrared (NIR) fluorescent probe. This guide provides a comprehensive overview of its chemical properties, spectral characteristics, and experimental applications for researchers, scientists, and professionals in drug development.

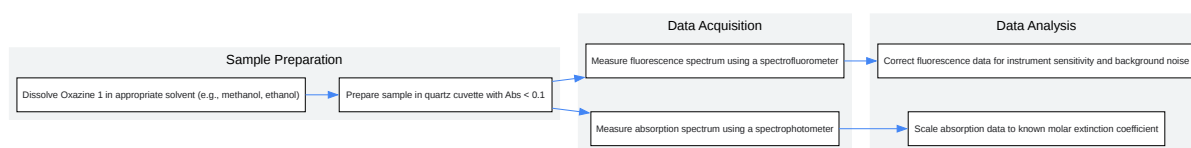
Chemical and Physical Properties

Oxazine 1 is commercially available as a green crystalline powder. Its chemical and physical properties are summarized in the table below, providing a quick reference for experimental design and application.

Property	Value	Reference
CAS Number	24796-94-9	[1][2]
Molecular Formula	C ₂₀ H ₂₆ ClN ₃ O ₅	[1][2]
Molecular Weight	423.89 g/mol	[1][2]
Appearance	Green crystalline powder	[2]
Maximum Absorption (λ _{max})	~650 nm	[3][4]
Molar Extinction Coefficient	> 100,000 M ⁻¹ cm ⁻¹	[3][4]
Maximum Emission (λ _{em})	~670 nm	[3][4]
Quantum Yield (in ethanol)	0.11	[5]

Chemical Structure

The chemical structure of **Oxazine 1** is fundamental to its fluorescent properties. Below is a graphical representation of the molecule.



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References

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